

Commercial Sourcing and Technical Guide for Ethyl 2-bromopropionate-d3

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Compound of Interest

Compound Name: Ethyl 2-bromopropionate-d3

Cat. No.: B15141156

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For researchers, scientists, and professionals in drug development, the procurement of high-quality deuterated compounds is a critical step in various stages of research and development. This guide provides an in-depth overview of the commercial suppliers of **Ethyl 2-bromopropionate-d3** (CAS Number: 1398066-14-2), a deuterated analog of Ethyl 2-bromopropionate. This document outlines key technical data, potential synthesis strategies, and a workflow for sourcing this specific isotopically labeled compound.

Introduction to Ethyl 2-bromopropionate-d3

Ethyl 2-bromopropionate-d3 is a stable isotope-labeled compound where three hydrogen atoms on the methyl group at the 3-position have been replaced with deuterium. This isotopic substitution makes it a valuable tool in a variety of scientific applications, including:

- **Pharmacokinetic Studies:** Used as an internal standard in mass spectrometry-based bioanalysis to accurately quantify the non-deuterated drug or its metabolites in biological matrices.
- **Metabolic Profiling:** To trace the metabolic fate of the propionate moiety in drug candidates or other bioactive molecules.
- **Mechanistic Studies:** To investigate reaction mechanisms where the C-H bond at the 3-position is involved.

Commercial Suppliers and Product Specifications

Several specialized chemical suppliers offer **Ethyl 2-bromopropionate-d3**. The table below summarizes the key quantitative data from prominent vendors to facilitate a comparative assessment for procurement.

| Supplier | Product Name | Catalog Number | Isotopic Purity | Chemical Purity | Available Quantities |
|----------------------------|--------------------------------------|-----------------------|-----------------|-----------------|----------------------|
| MedChemExpress | Ethyl 2-bromopropionate-d3 | HY-I0705S | Not specified | Not specified | 1 mg, 5 mg, 10 mg |
| CDN Isotopes | Ethyl (±)-2-Bromopropionate-3,3,3-d3 | D-7390 | 99 atom % D | Not specified | 0.25 g, 0.5 g |
| LGC Standards | Ethyl (±)-2-Bromopropionate-3,3,3-d3 | CDN-D-7390 | 99 atom % D | min 98% | 0.25 g, 0.5 g |
| Toronto Research Chemicals | Ethyl (±)-2-Bromopropionate-3,3,3-d3 | Not readily available | Not specified | Not specified | Inquire for details |

Note: Product specifications and availability are subject to change. It is recommended to consult the supplier's website or contact them directly for the most current information. A Certificate of Analysis (CoA) should be requested from the supplier to obtain detailed information on purity and analytical methods used for quality control.

Experimental Protocols: A Plausible Synthesis Route

While specific, detailed proprietary synthesis protocols from commercial suppliers are not publicly available, a plausible method for the preparation of **Ethyl 2-bromopropionate-d3** can be adapted from established procedures for the synthesis of the non-deuterated analog. A common approach involves the esterification of 2-bromopropionic acid. To introduce the deuterium labels, one would start with a deuterated precursor.

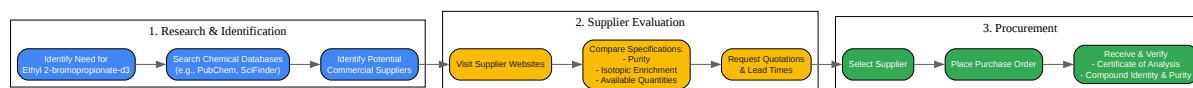
A potential synthetic route is the Hell-Volhard-Zelinsky bromination of propionic acid-d4 followed by esterification:

- **Bromination of Propionic Acid-d4:** Propionic acid-d4 ($\text{CD}_3\text{CD}_2\text{COOH}$) is reacted with bromine (Br_2) in the presence of a catalytic amount of phosphorus tribromide (PBr_3). This reaction selectively brominates the alpha-carbon, yielding 2-bromopropionic acid-d3 ($\text{CD}_3\text{CH}(\text{Br})\text{COOH}$).
- **Esterification:** The resulting 2-bromopropionic acid-d3 is then esterified with ethanol in the presence of a strong acid catalyst, such as sulfuric acid (H_2SO_4), to produce **Ethyl 2-bromopropionate-d3**.
- **Purification:** The crude product is typically purified by distillation under reduced pressure to yield the final high-purity product.

It is crucial to note that this is a generalized protocol and would require optimization of reaction conditions, stoichiometry, and purification methods for successful implementation.

Sourcing Workflow

The process of sourcing a specialized chemical like **Ethyl 2-bromopropionate-d3** involves several key steps, from initial identification to final procurement. The following diagram illustrates a typical workflow for researchers.



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*Figure 1: A generalized workflow for sourcing **Ethyl 2-bromopropionate-d3**.*

This guide provides a foundational understanding for researchers and drug development professionals seeking to source and utilize **Ethyl 2-bromopropionate-d3**. By carefully

evaluating suppliers and understanding the technical specifications of the compound, scientists can ensure the quality and reliability of their research materials.

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